

# What is Piroxicam-d3 and its chemical structure?

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## Compound of Interest

Compound Name: Piroxicam-d3

Cat. No.: B563770

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## Piroxicam-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Piroxicam-d3**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Piroxicam. This document details its chemical properties, mechanism of action, and its critical role as an internal standard in bioanalytical applications. It also provides detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.

### Introduction to Piroxicam-d3

**Piroxicam-d3** is a stable isotope-labeled form of Piroxicam, a widely used NSAID of the oxicam class. In **Piroxicam-d3**, three hydrogen atoms on the N-methyl group of the benzothiazine ring have been replaced with deuterium atoms. This isotopic substitution results in a molecule that is chemically identical to Piroxicam but has a higher molecular weight. This property makes **Piroxicam-d3** an ideal internal standard for the quantitative analysis of Piroxicam in complex biological matrices such as plasma and saliva.

Chemical Structure of Piroxicam and **Piroxicam-d3**:

- Piroxicam: 4-hydroxy-2-methyl-N-(pyridin-2-yl)-2H-1,2-benzothiazine-3-carboxamide 1,1-dioxide
- **Piroxicam-d3**: 4-hydroxy-2-(methyl-d3)-N-(pyridin-2-yl)-2H-1,2-benzothiazine-3-carboxamide 1,1-dioxide

The key distinction lies in the trideuteromethyl group in **Piroxicam-d3**, which allows for its differentiation from the unlabeled Piroxicam by mass spectrometry.

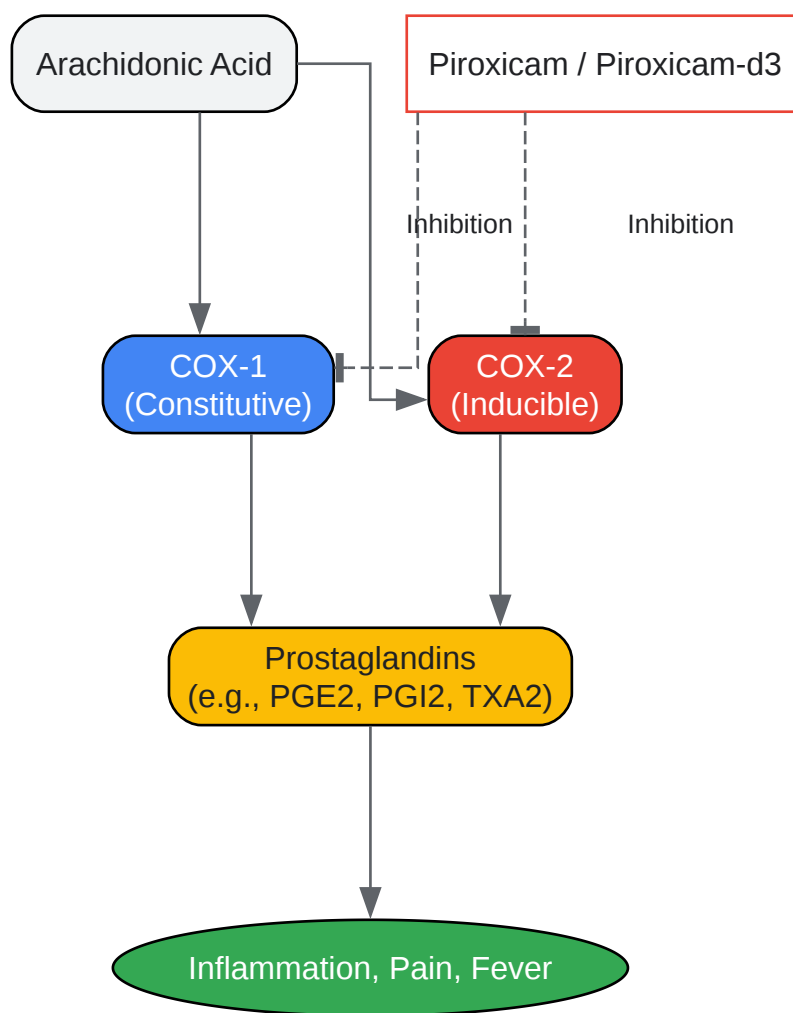
## Physicochemical and Pharmacological Properties

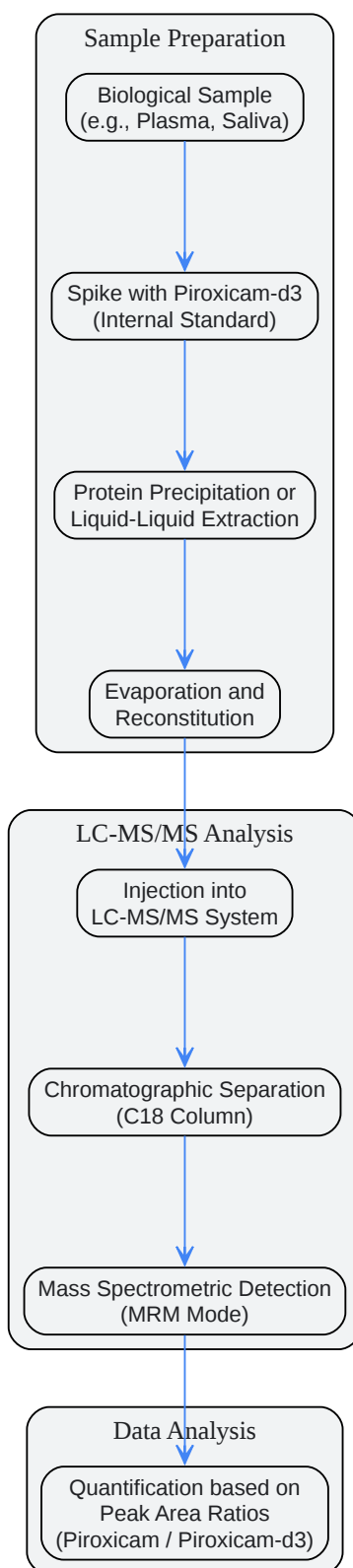
The physicochemical properties of **Piroxicam-d3** are nearly identical to those of Piroxicam, with the primary difference being its molecular weight.

Property	Piroxicam	Piroxicam-d3
Molecular Formula	C <sub>15</sub> H <sub>13</sub> N <sub>3</sub> O <sub>4</sub> S	C <sub>15</sub> H <sub>10</sub> D <sub>3</sub> N <sub>3</sub> O <sub>4</sub> S
Molecular Weight	331.35 g/mol	334.36 g/mol
CAS Number	36322-90-4	942047-64-5
Appearance	Off-white to pale yellow crystalline solid	Solid
Solubility	Soluble in most organic solvents, sparingly soluble in water and dilute acids.	Soluble in methanol and DMSO.

## Mechanism of Action of Piroxicam

Piroxicam, and by extension **Piroxicam-d3**, exerts its anti-inflammatory, analgesic, and antipyretic effects through the non-selective inhibition of cyclooxygenase (COX) enzymes, COX-1 and COX-2. This inhibition prevents the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.





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